

A Technical Guide on Ethyl 2-cyano-3methylhex-2-enoate

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Compound of Interest

Ethyl 2-cyano-3-methylhex-2enoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2-cyano-3-methylhex-2-enoate**, a valuable intermediate in organic synthesis, particularly in the development of pharmaceutical compounds. This document outlines its chemical properties, synthesis, and key experimental data, presented for practical application in a research and development setting.

Chemical Identity and Properties

Ethyl 2-cyano-3-methylhex-2-enoate is a functionalized α,β -unsaturated ester. Its structure incorporates a nitrile and an ester group, making it a versatile building block for the synthesis of more complex molecules. The IUPAC name for this compound is ethyl (2E)-2-cyano-3-methylhex-2-enoate.[1]

Table 1: Chemical and Physical Properties



Property	Value	Source
IUPAC Name	ethyl (E)-2-cyano-3-methylhex- 2-enoate	PubChem[1]
Molecular Formula	C10H15NO2	PubChem[1]
Molecular Weight	181.23 g/mol	PubChem[1]
CAS Number	759-54-6	PubChem[1]
Canonical SMILES	CCC/C(=C(\C#N)/C(=O)OCC)/ C	PubChem[1]
InChI	InChI=1S/C10H15NO2/c1-4-6-8(3)9(7-11)10(12)13-5-2/h4-6H2,1-3H3/b9-8+	PubChem[1]
Computed XLogP3	2.8	PubChem[1]
Stereochemistry	Achiral	GSRS[2]

Synthesis

The primary route for the synthesis of **Ethyl 2-cyano-3-methylhex-2-enoate** is the Knoevenagel condensation. This reaction involves the condensation of a ketone, in this case, 2-pentanone, with an active methylene compound, ethyl cyanoacetate, in the presence of a basic catalyst.

General Experimental Protocol: Knoevenagel Condensation

The following is a representative experimental protocol for the synthesis of ethyl 2-cyano-3-alkyl-2-enoates via Knoevenagel condensation. This can be adapted for the specific synthesis of **Ethyl 2-cyano-3-methylhex-2-enoate**.

Materials:

• 2-Pentanone



- Ethyl cyanoacetate
- Piperidine (or another suitable basic catalyst)
- Acetic Acid (co-catalyst)
- Toluene (or another suitable solvent for azeotropic removal of water)
- Dean-Stark apparatus
- Standard laboratory glassware

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add 2-pentanone (1.0 eq), ethyl cyanoacetate (1.0 eq), and toluene.
- Add a catalytic amount of piperidine (e.g., 0.1 eq) and a co-catalytic amount of acetic acid (e.g., 0.1 eq).
- Heat the reaction mixture to reflux. Water formed during the reaction is removed azeotropically using the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC) until the starting materials are consumed.
- After completion, cool the reaction mixture to room temperature.
- Wash the organic layer with water, followed by a saturated sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate and filter.
- Remove the solvent under reduced pressure.
- Purify the crude product by vacuum distillation or column chromatography to yield Ethyl 2cyano-3-methylhex-2-enoate.



Spectroscopic Data

The characterization of **Ethyl 2-cyano-3-methylhex-2-enoate** is typically performed using various spectroscopic techniques. While specific spectral data from experimental work is not readily available in public databases, the following table indicates the types of analyses that have been performed on the closely related compound, ethyl 2-cyano-3-methylhexanoate.[3]

Table 2: Available Spectroscopic Data for Structural Analogues

Spectroscopic Technique	Availability	Source
¹³ C NMR Spectra	Data available for ethyl 2- cyano-3-methylhexanoate	PubChem[3]
FTIR Spectra	Data available for ethyl 2- cyano-3-methylhexanoate	PubChem[3]
Raman Spectra	Data available for ethyl 2- cyano-3-methylhexanoate	PubChem[3]

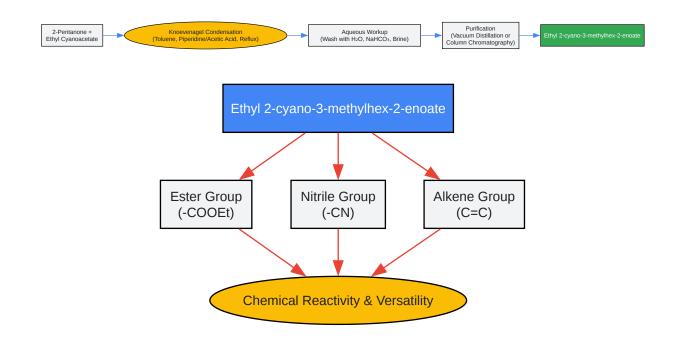
Applications in Drug Development

Ethyl 2-cyano-3-methylhex-2-enoate and its derivatives are valuable intermediates in the synthesis of pharmaceuticals. Notably, structural analogues are utilized in the synthesis of γ -amino acids, which are important for the management of neuropathic pain. The presence of the cyano and ester functionalities allows for a variety of chemical transformations to build more complex and biologically active molecules.

Visualizations Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **Ethyl 2-cyano-3-methylhex-2-enoate** via the Knoevenagel condensation.





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References

- 1. Ethyl 2-cyano-3-methylhex-2-enoate | C10H15NO2 | CID 3034647 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. Ethyl 2-cyano-3-methylhexanoate | C10H17NO2 | CID 240552 PubChem [pubchem.ncbi.nlm.nih.gov]
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